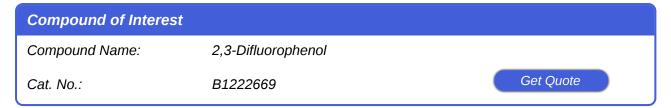


Application of 2,3-Difluorophenol in Polymer Synthesis: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **2,3-difluorophenol** as a monomer in polymer synthesis. The incorporation of this fluorinated phenol into polymer backbones can impart unique and desirable properties, including enhanced thermal stability, chemical resistance, and specific functionalities for sensing applications.

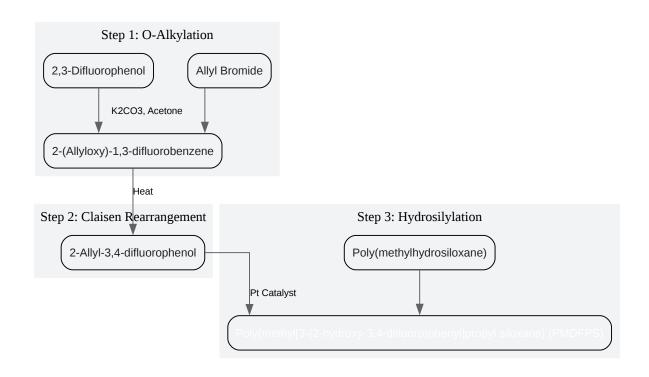
Synthesis of Poly{methyl[3-(2-hydroxy-3,4-difluoro)phenyl]propyl siloxane} (PMDFPS)

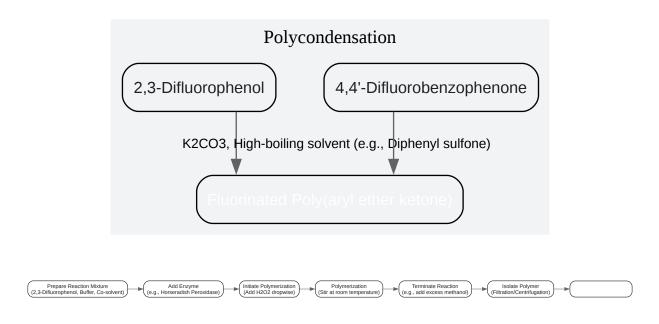
One notable application of **2,3-difluorophenol** is in the synthesis of the functional polysiloxane, Poly{methyl[3-(2-hydroxy-3,4-difluoro)phenyl]propyl siloxane} (PMDFPS). This polymer has demonstrated high sensitivity and selectivity for the detection of organophosphate vapors, such as the nerve agent simulant dimethyl methylphosphonate (DMMP), making it a valuable material for chemical sensor development.[1]

The synthesis of PMDFPS from **2,3-difluorophenol** is a multi-step process involving O-alkylation, a Claisen rearrangement, and a final hydrosilylation reaction to form the polymer.

Logical Relationship of the Synthetic Pathway







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